

Derazantinib molecular targets FGFR1 FGFR2 FGFR3

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Compound Focus: Derazantinib

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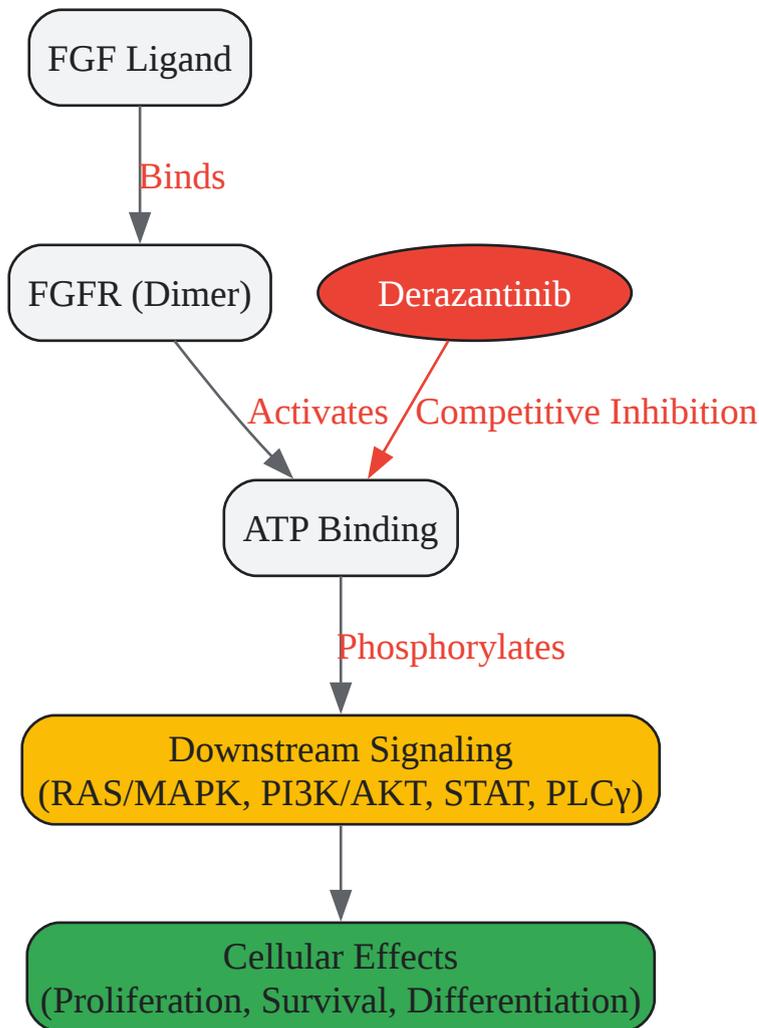
Molecular Target Profile of Derazantinib

| Target | Primary Role & Relevance | Inhibition IC ₅₀ (nM) [1] | Key Experimental Findings |
|------------------------|--|--------------------------------------|---|
| FGFR1 | Tyrosine kinase receptor; implicated in cell proliferation/survival [2] [3]. | 4.5 nM | Inhibits phosphorylation in cell-based assays [1]. |
| FGFR2 | Primary target; driver in cancers like iCCA via fusions [4] [5]. | 1.8 nM | Potent tumor growth inhibition in FGFR2-driven xenograft models (e.g., SNU-16) [1] [5]. |
| FGFR3 | Tyrosine kinase receptor; common in urothelial carcinoma [2] [3]. | 4.35 nM | Inhibits phosphorylation in cell-based assays [1]. |
| FGFR4 | Tyrosine kinase receptor; role in bile acid metabolism, HCC [2] [6]. | 3.4 nM (Chondrocyte) | Shows lower potency in cellular phosphorylation assays (IC ₅₀ >10 μM) [1]. |
| Other Targets (VEGFR2, | VEGFR2: Angiogenesis; CSF1R: Tumor | Information missing | Contributes to anti-angiogenic and immunomodulatory effects, |

| Target | Primary Role & Relevance | Inhibition IC ₅₀ (nM) [1] | Key Experimental Findings |
|--------|---|--------------------------------------|--|
| CSF1R) | microenvironment, immune suppression [4]. | | potentially differentiating its profile [4]. |

Mechanism of Action & Signaling Pathway

Derazantinib inhibits the FGFR signaling pathway, which is crucial for cell proliferation, survival, and differentiation. The diagram below illustrates this pathway and where **derazantinib** acts.



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Derazantinib inhibits FGFR signaling by competitively blocking ATP binding, preventing downstream pathway activation and subsequent cellular processes [4] [1] [7].

Key Experimental Evidence & Protocols

The following table outlines the core methodologies used to establish the efficacy and mechanism of **derazantinib**.

| Experimental Model | Key Protocol Details | Measured Outcomes & Significance |
|---|--|---|
| Kinase Activity Assay [1] | FGFR1/2 incubated with derazantinib (pre-incubation 30 min), ATP, and biotinylated-PYK2 substrate. Reaction stopped with EDTA. | IC₅₀ values: Quantified potent inhibition of FGFR1 (4.5 nM) and FGFR2 (1.8 nM), confirming direct kinase target engagement. |
| Cell Proliferation Assay [1] | FGFR-driven cancer cell lines (e.g., SNU-16) treated with derazantinib for 72 hours. Cell viability measured via MTS assay. | Anti-proliferative effect: Demonstrated dose-dependent inhibition of cell growth, confirming functional cellular activity. |
| In Vivo Xenograft Models [1] [5] | Mice with FGFR2-driven tumors (e.g., SNU-16, Ba/F3-FGFR2) administered derazantinib orally. Tumor volume monitored. | Tumor Growth Inhibition (TGI): Showed significant TGI (up to 83-96% in responsive models), validating efficacy <i>in vivo</i> [1] [5]. |

Clinical Relevance and Development Status

- Primary Indication:** **Derazantinib** has shown its most encouraging clinical results in **advanced intrahepatic cholangiocarcinoma (iCCA) with FGFR2 fusions**, achieving an objective response rate of 20.7% and disease control rate of 82.8% in a phase 1/2 study [4] [5].
- Safety Profile:** The drug's toxicity profile is generally manageable and characteristic of FGFR inhibitors, commonly including hyperphosphatemia, asthenia/fatigue, and ocular toxicity [5].
- Development Status:** While development in urothelial carcinoma was discontinued due to insufficient efficacy [8], research continues in iCCA, underscoring that **FGFR2 fusions represent the primary predictive biomarker** for **derazantinib** response.

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